

Safety and handling precautions for Benzyltrimethylammonium chloride

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Compound of Interest

Compound Name: *Benzyltrimethylammonium chloride*

Cat. No.: *B145910*

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An In-depth Technical Guide to the Safety and Handling of **Benzyltrimethylammonium Chloride**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyltrimethylammonium chloride (BTMAC) is a quaternary ammonium compound (QAC) utilized in various industrial and laboratory applications, including as a phase transfer catalyst, a solvent for cellulose, and a gelling inhibitor in polyester resins.[1][2] Its structural resemblance to acetylcholine lends it certain cholinergic activities.[3] This guide provides a comprehensive overview of the safety and handling precautions necessary for the use of **Benzyltrimethylammonium chloride** in a research and development setting.

Hazard Identification and Classification

Benzyltrimethylammonium chloride is classified as a hazardous substance. It is toxic if swallowed or in contact with skin, harmful if inhaled, and is suspected of causing genetic defects.[4] It also causes skin and serious eye irritation.

GHS Hazard Statements:

- H301: Toxic if swallowed.

- H311: Toxic in contact with skin.[4]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.[4]
- H341: Suspected of causing genetic defects.[4]
- H412: Harmful to aquatic life with long lasting effects.[4]

Quantitative Data Summary

The following tables summarize the key quantitative data for **Benzyltrimethylammonium chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	56-93-9	[2]
Molecular Formula	C ₁₀ H ₁₆ ClN	[2]
Molecular Weight	185.69 g/mol	
Appearance	White to light yellow crystalline powder	[2]
Odor	Mild almond-like	[2]
Melting Point	239 °C (decomposes)	
Solubility	Soluble in water (800 g/L) and ethanol	[2]
pH	6-8 (100 g/L solution)	[2]
Stability	Stable under normal conditions; hygroscopic. Decomposes when heated, emitting toxic fumes.	[2]

Table 2: Toxicological Data

Endpoint	Species	Route	Value	Reference
Acute Oral LD50	Rat	Oral	250 mg/kg	[3]
Acute Oral LD50	Mouse	Oral	1600 mg/kg (100% lethality)	[3]
Mutagenicity	S. typhimurium	In vitro (Ames test)	Negative	[3]
Micronucleus Test	Mouse	In vivo	Positive	[1]

Experimental Protocols

Detailed methodologies for key toxicological and safety assessments are outlined below.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to determine the acute oral toxicity of a substance.[5][6]

- Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the next step, allowing for classification of the substance into a toxicity class.[6]
- Animal Model: Typically, young adult female rats are used.[5]
- Procedure:
 - Animals are fasted prior to dosing.
 - A single dose of the substance is administered by gavage.
 - Animals are observed for mortality and clinical signs of toxicity for up to 14 days.[6]
 - Body weight is recorded weekly.

- A necropsy is performed on all animals at the end of the study.
- Dose Levels: The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.[\[7\]](#)

- Principle: The substance is applied to the skin of a single animal in a stepwise manner to observe for corrosive effects before proceeding to a full irritation test.[\[8\]](#)
- Animal Model: The albino rabbit is the preferred species.
- Procedure:
 - A small area of the animal's fur is clipped.
 - 0.5 g of the solid substance is applied to a small area of skin and covered with a gauze patch for a 4-hour exposure period.
 - The patch is removed, and the skin is observed for erythema and edema at 1, 24, 48, and 72 hours, and up to 14 days.
 - Skin reactions are scored according to a standardized scale.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[\[9\]](#)[\[10\]](#)

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an animal. The untreated eye serves as a control.[\[10\]](#)
- Animal Model: Albino rabbits are typically used.[\[10\]](#)
- Procedure:
 - A single dose of the substance is instilled into the conjunctival sac of one eye.

- The eye is examined for corneal opacity, iritis, conjunctival redness, and chemosis at 1, 24, 48, and 72 hours after application.[\[10\]](#)
- Ocular lesions are scored using a standardized system.

Safety and Handling Precautions

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if dust is generated.

Handling and Storage

- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid creating dust. Do not eat, drink, or smoke when handling. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container. It is hygroscopic and should be protected from moisture. Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First Aid Measures

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

Fire Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible solid. Dust may form an explosive mixture with air. Hazardous combustion products include carbon oxides, nitrogen oxides, and hydrogen chloride gas.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.

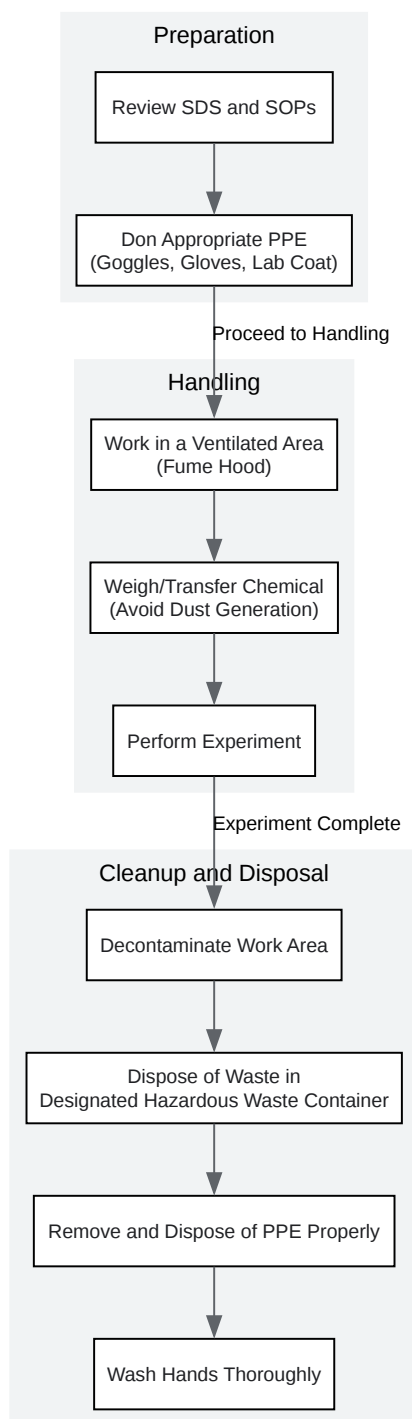
Disposal Considerations

Dispose of waste in accordance with local, state, and federal regulations. This material may be a hazardous waste.[\[11\]](#)

Mandatory Visualizations

Laboratory Safety Workflow

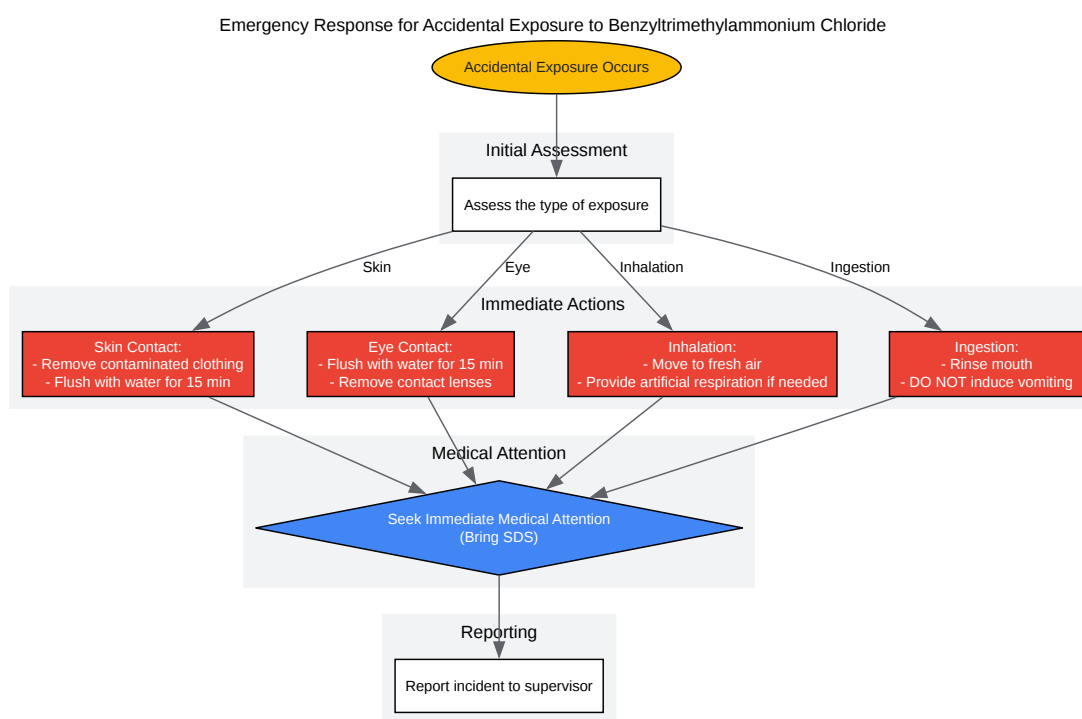
General Laboratory Workflow for Handling Benzyltrimethylammonium Chloride



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Caption: General laboratory workflow for handling **Benzyltrimethylammonium chloride**.

Emergency Response for Accidental Exposure

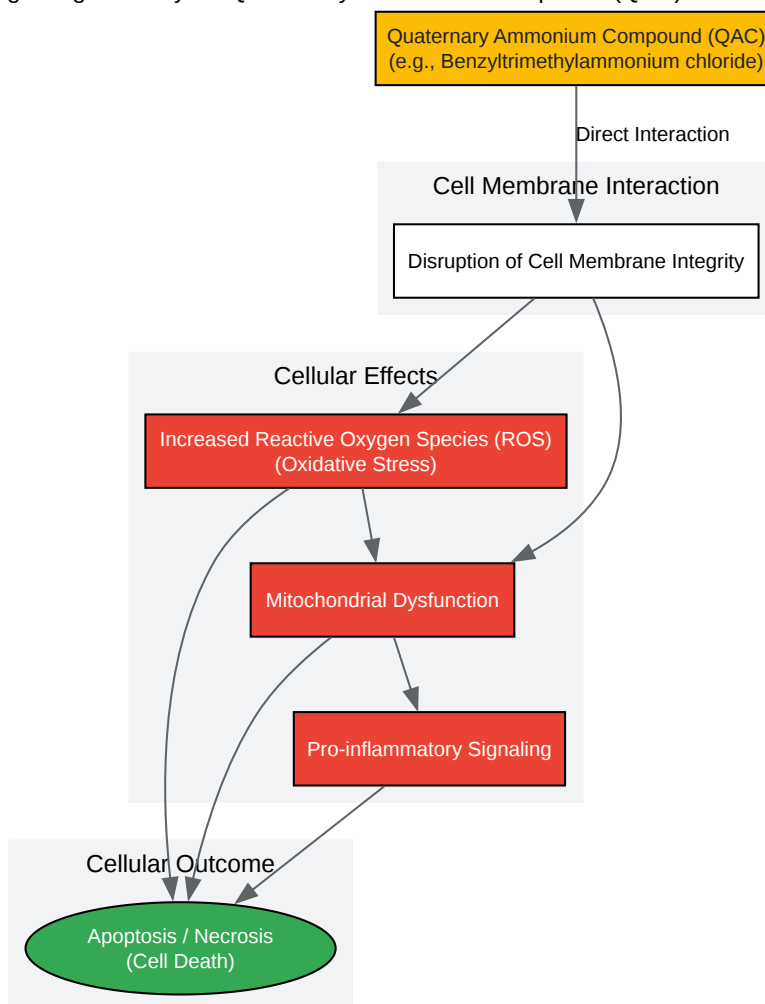


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Caption: Emergency response decision tree for accidental exposure.

Proposed Signaling Pathway for QAC-Induced Cytotoxicity

Proposed Signaling Pathway for Quaternary Ammonium Compound (QAC)-Induced Cytotoxicity



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Caption: Proposed signaling pathway for QAC-induced cytotoxicity.

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